

Application Notes and Protocols for Butyl Carbitol in Cleaning Formulations

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Compound of Interest

Compound Name: 2-(2-Butoxyethoxy)ethanol

Cat. No.: B094605

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These application notes provide a comprehensive overview and detailed experimental protocols for the utilization of Butyl Carbitol (Diethylene Glycol Monobutyl Ether) in the formulation of hard surface cleaners. The following sections detail the physical and chemical properties of Butyl Carbitol, a sample cleaning formulation, and rigorous testing protocols to evaluate the performance, stability, and physical characteristics of such formulations.

Introduction to Butyl Carbitol in Cleaning Formulations

Butyl Carbitol is a versatile, slow-evaporating glycol ether with a favorable balance of hydrophilic and hydrophobic properties. Its excellent solvency for a wide range of soils, coupling capabilities, and 100% water solubility make it a highly effective component in household and industrial cleaning formulations. It is particularly adept at removing oily soils and soap scum.

Quantitative Data Summary

The following tables summarize the key physical properties of Butyl Carbitol and provide an example formulation for a hard surface cleaner.

Table 1: Typical Physical Properties of Butyl Carbitol

Property	Value
Molecular Weight (g/mol)	162.2
Boiling Point (°C)	230
Flash Point (°C)	99
Freezing Point (°C)	-68
Specific Gravity (25/25°C)	0.951
Viscosity (cP @ 25°C)	4.9
Surface Tension (dynes/cm @ 25°C)	30.0
Water Solubility	100%

(Source: Adapted from various sources)

Table 2: Example Hard Surface Cleaner Formulation

Ingredient	Function	% by Weight
Deionized Water	Solvent	80.0
Sodium C12-14 Alkyl Benzene Sulfonate	Surfactant	5.2
Sodium Nitrilotriacetate	Builder	4.5
Butyl Carbitol	Solvent/Coupling Agent	10.1

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